

Technical Guide: Physicochemical Properties of Hept-5-yn-1-amine

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Compound of Interest

Compound Name: Hept-5-yn-1-amine

Cat. No.: B2721810

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This technical guide provides a summary of the available physicochemical data for **Hept-5-yn-1-amine** (CAS No. 255381-72-7). Due to the limited availability of experimental data for this specific compound in publicly accessible literature and databases, this guide also outlines standard experimental protocols for determining key physical properties.

Core Physical Properties

Comprehensive searches of chemical databases and supplier information did not yield specific experimental values for the boiling point and density of **Hept-5-yn-1-amine**. This suggests that these properties may not have been experimentally determined or publicly reported.

Table 1: Summary of Physical Properties for **Hept-5-yn-1-amine**

Property	Value	Remarks
Boiling Point	Data not available	No experimentally determined or predicted values were found in the conducted search.
Density	Data not available	No experimentally determined or predicted values were found in the conducted search.

Experimental Protocols

For researchers requiring the physical properties of **Hept-5-yn-1-amine**, the following established methodologies can be employed for their experimental determination.

Determination of Boiling Point

The boiling point of a liquid amine can be determined using several methods, including simple distillation and the Thiele tube method. The simple distillation technique is suitable for larger sample volumes, while the Thiele tube method is advantageous when only a small amount of the substance is available.[\[1\]](#)[\[2\]](#)

Thiele Tube Method:

This micro-method is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure.[\[1\]](#)

- **Sample Preparation:** A small amount of **Hept-5-yn-1-amine** (less than 0.5 mL) is placed in a small test tube (Durham tube).[\[1\]](#)
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the sample.[\[1\]](#)
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[\[1\]](#)

- Heating: The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.[1]
- Observation: Heating is stopped, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[1]

Determination of Density

The density of a liquid amine can be accurately measured using a variety of techniques, including the use of a pycnometer, a vibrating tube densimeter, or by direct mass and volume measurements.[3][4][5]

Direct Mass and Volume Method:

This is a straightforward method for determining the density of a liquid.[5][6]

- Mass Measurement: The mass of a clean, dry volumetric flask or graduated cylinder is measured using an analytical balance.[5]
- Volume Measurement: A known volume of **Hept-5-yn-1-amine** is added to the tared container.[5]
- Final Mass Measurement: The mass of the container with the liquid is measured.[5]
- Calculation: The mass of the liquid is determined by subtraction. The density is then calculated by dividing the mass of the liquid by its volume.[6]

For high-pressure density measurements, a vibrating tube densimeter (such as an Anton Paar DMA HPM) is a suitable instrument.[3][4]

Signaling Pathways and Experimental Workflows

A thorough literature search did not reveal any information regarding signaling pathways or specific experimental workflows in which **Hept-5-yn-1-amine** is involved. Consequently, the mandatory visualization requirement for diagrams of signaling pathways or experimental workflows cannot be fulfilled for this compound at this time.

To illustrate the logical flow of a general experimental protocol for determining physical properties, the following diagram is provided.

Caption: General workflow for determining boiling point and density.

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